

An In-Depth Technical Guide to the Synthesis of Tedatioxetine Hydrobromide

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Compound of Interest

Compound Name: *Tedatioxetine Hydrobromide*

CAS No.: 960151-65-9

Cat. No.: B1663294

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Introduction

Tedatioxetine (Lu AA24530) is an experimental multimodal antidepressant agent that acts as a triple reuptake inhibitor for serotonin, norepinephrine, and dopamine, and also functions as an antagonist at several serotonin and adrenergic receptors.^{[1][2]} Although its clinical development was discontinued, the synthesis of Tedatioxetine and its hydrobromide salt remains a subject of interest for medicinal chemists and researchers in neuropharmacology.^[1] This technical guide provides a detailed overview of the known synthesis pathways for **Tedatioxetine Hydrobromide**, complete with experimental protocols, quantitative data, and a visual representation of the synthetic route.

Synthesis Pathways

Two main synthetic routes for Tedatioxetine have been described in the patent literature. The initial route, outlined in patent WO 2003/029232, was characterized by low yields and the use of hazardous reagents, making it less suitable for large-scale production.^[1] A subsequent, more refined pathway was detailed in patent application WO 2009/109541, offering improved

yields and more industrially viable conditions. This guide will focus on the more recent and detailed synthetic route.

The improved synthesis of Tedatioxetine is a multi-step process commencing with the formation of a glutaric acid derivative, followed by cyclization to a piperidine-2,6-dione, and subsequent reduction to the final piperidine ring of Tedatioxetine. The free base is then converted to its hydrobromide salt.

Experimental Protocols

The following experimental protocols are based on the procedures described in the patent literature for the synthesis of Tedatioxetine and its intermediates.

Step 1: Synthesis of 3-[2-(p-tolylthio)phenyl]glutaric acid

This initial step involves a Michael addition reaction to introduce the glutaric acid moiety.

Procedure: A mixture of 2-(p-tolylthio)benzaldehyde and diethyl malonate is reacted in the presence of a base such as sodium ethoxide in ethanol. The resulting adduct is then hydrolyzed with a strong acid, such as hydrochloric acid, followed by decarboxylation upon heating to yield 3-[2-(p-tolylthio)phenyl]propanoic acid. This intermediate is then subjected to a second Michael addition with acrylonitrile, followed by hydrolysis of the nitrile group to the carboxylic acid, to afford 3-[2-(p-tolylthio)phenyl]glutaric acid.

Step 2: Synthesis of 4-[2-(p-tolylthio)phenyl]piperidine-2,6-dione

The glutaric acid derivative is cyclized to form the piperidine-2,6-dione ring.

Procedure: 3-[2-(p-tolylthio)phenyl]glutaric acid is heated with urea at approximately 140-150°C. The reaction mixture is then cooled and treated with water and ethanol to precipitate the product. The crude product is collected by filtration and can be recrystallized from ethanol to yield purified 4-[2-(p-tolylthio)phenyl]piperidine-2,6-dione.

Step 3: Synthesis of 4-[2-(p-tolylthio)phenyl]piperidine (Tedatioxetine)

The piperidine-2,6-dione is reduced to the corresponding piperidine.

Procedure: 4-[2-(p-tolylthio)phenyl]piperidine-2,6-dione is dissolved in a suitable solvent, such as tetrahydrofuran (THF), and treated with a reducing agent like lithium aluminum hydride (LiAlH_4) at a reduced temperature. After the reaction is complete, it is quenched by the careful addition of water. The inorganic salts are filtered off, and the filtrate is concentrated to yield the crude Tedatioxetine free base. The product can be further purified by column chromatography.

Step 4: Synthesis of Tedatioxetine Hydrobromide

The final step is the formation of the hydrobromide salt from the free base.

Procedure: The purified Tedatioxetine free base is dissolved in a suitable solvent, such as anhydrous ethanol or isopropanol. A solution of hydrobromic acid in a compatible solvent (e.g., acetic acid or an alcohol) is then added dropwise with stirring. The **Tedatioxetine Hydrobromide** salt precipitates out of the solution and is collected by filtration, washed with a cold solvent, and dried under vacuum.

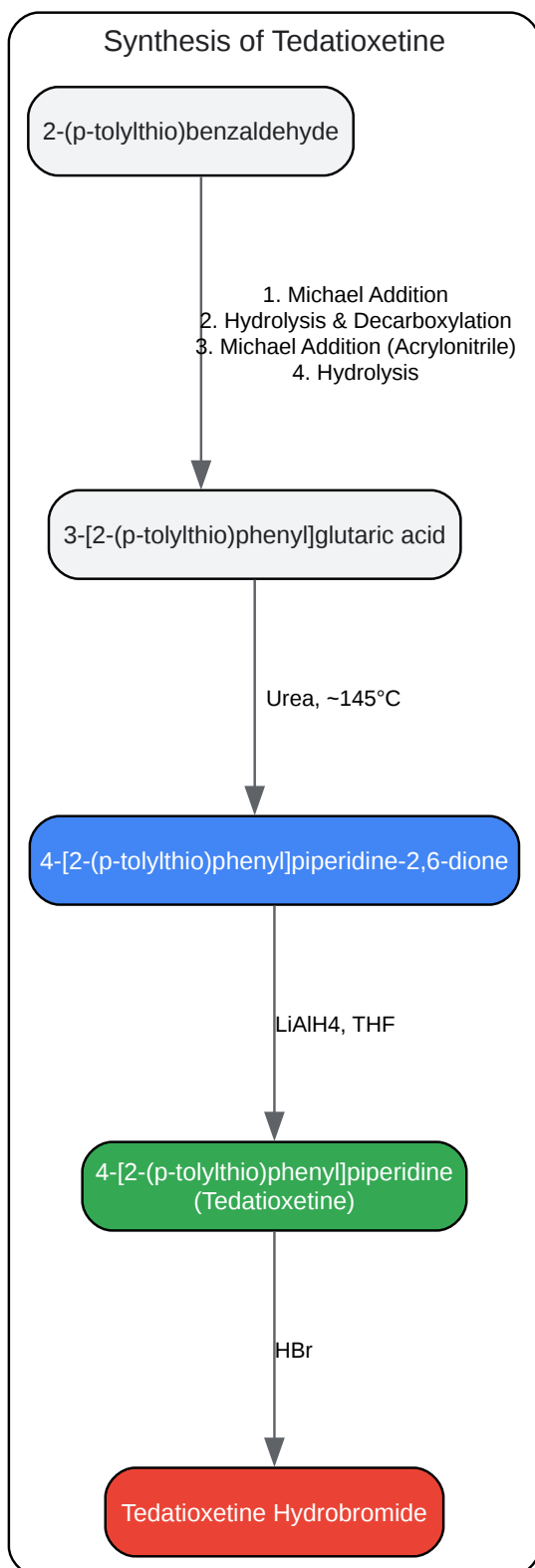
Quantitative Data

The following table summarizes the available quantitative data for the synthesis of Tedatioxetine and its intermediates.

Step	Product	Starting Material	Reagents	Yield	Melting Point (°C)
1	3-[2-(p-tolylthio)phenyl]glutaric acid	2-(p-tolylthio)benzaldehyde, Diethyl malonate, Acrylonitrile	Sodium ethoxide, HCl	Not explicitly stated	-
2	4-[2-(p-tolylthio)phenyl]piperidine-2,6-dione	3-[2-(p-tolylthio)phenyl]glutaric acid	Urea	~86%	164-166
3	4-[2-(p-tolylthio)phenyl]piperidine (Tedatioxetine)	4-[2-(p-tolylthio)phenyl]piperidine-2,6-dione	Lithium aluminum hydride	Not explicitly stated	-
4	Tedatioxetine Hydrochloride (analogous to Hydrobromide)	4-[2-(p-tolylthio)phenyl]piperidine	HCl in Ethyl Acetate	~75%	222-225

Synthesis Pathway Visualization

The following diagram illustrates the key steps in the synthesis of Tedatioxetine.

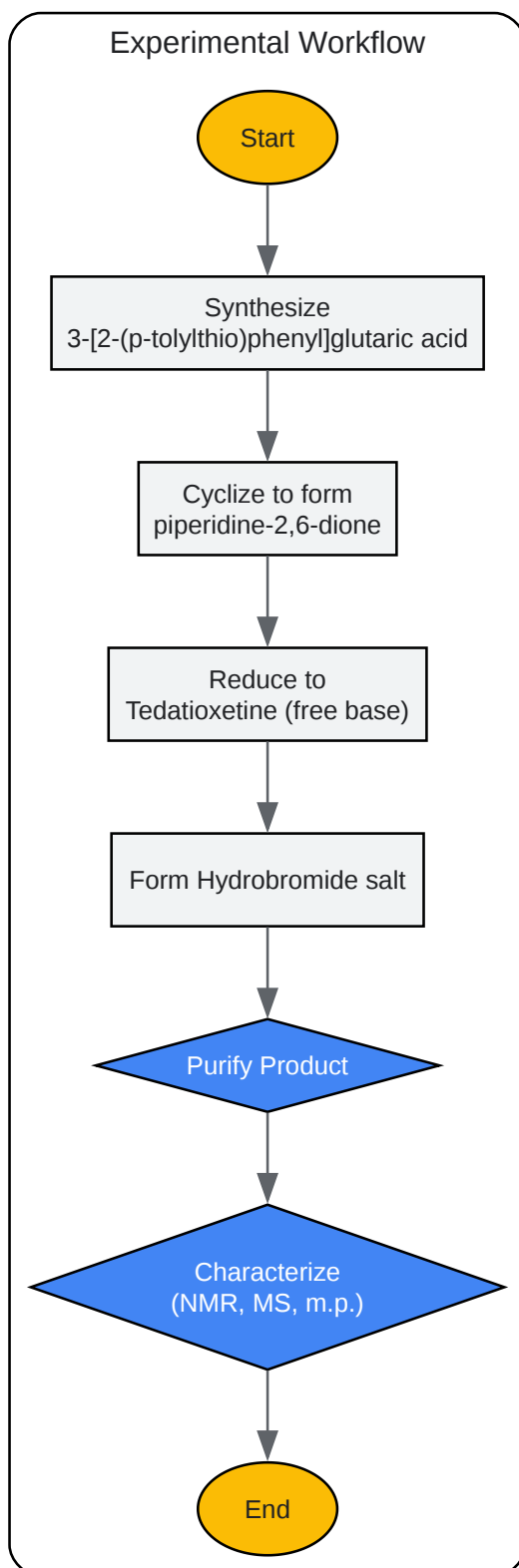


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Caption: Synthesis pathway of **Tedatioxetine Hydrobromide**.

Logical Workflow for Synthesis

The following diagram outlines the logical workflow from starting materials to the final product.



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References

- [1. Tedatioxetine - Wikipedia \[en.wikipedia.org\]](#)
- [2. List of investigational antidepressants - Wikipedia \[en.wikipedia.org\]](#)
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